

An In-depth Technical Guide to the Physical Properties of 3-Phenoxypropyl Bromide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Phenoxypropyl bromide, with the CAS number 588-63-6, is a key intermediate in organic synthesis, particularly within the pharmaceutical and agrochemical industries.[1] Its utility as an alkylating agent stems from its unique molecular structure, which combines a phenoxy group and a reactive propyl bromide chain.[2] A thorough understanding of its physical properties is paramount for its effective and safe use in research and development, as well as in scaled-up manufacturing processes. This guide provides a comprehensive overview of the core physical characteristics of **3-Phenoxypropyl bromide**, presented in a clear and accessible format for the scientific community.

Core Physical and Chemical Properties

3-Phenoxypropyl bromide is typically a colorless to light brown or slightly yellow liquid at room temperature with a mild, characteristic odor.[1][2] It is a synthetic compound, not known to occur naturally.[1]

Table 1: Key Identifiers and Molecular Properties



Property	Value	Reference	
CAS Number	588-63-6	[1][3]	
Molecular Formula	C ₉ H ₁₁ BrO [1][2]		
Molecular Weight	215.09 g/mol	[1][2][3]	
Synonyms	3-Bromopropyl phenyl ether, (3-Bromopropoxy)benzene, 1- [1][4] Bromo-3-phenoxypropane		
InChI Key	NIDWUZTTXGJFNN- UHFFFAOYSA-N	[3][4]	
SMILES String	BrCCCOc1ccccc1	[3]	

Table 2: Quantitative Physical Properties

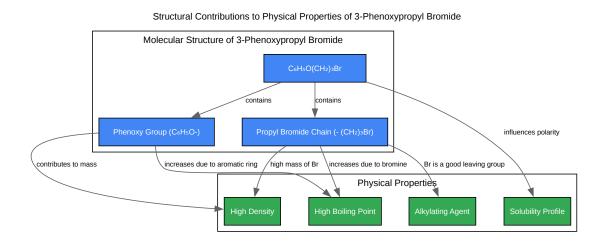


Property	Value	Conditions	Reference
Melting Point	10-11 °C	(lit.)	[1][2][3]
Boiling Point	130-134 °C	at 14 mmHg (lit.)	[1][3][4]
261.8 °C	at 760 mmHg		
Density	1.365 g/mL	at 25 °C (lit.)	[1][3][4]
1.347 g/cm ³			
Refractive Index	n20/D 1.546	(lit.)	[2][3]
1.545-1.547	[1]		
1.537			
Flash Point	96 °C (204.8 °F)	closed cup	[3][5]
228 °F	[2][4]		
Vapor Pressure	0.0184 mmHg	at 25°C	
Solubility	Soluble in Chloroform, DMSO (Slightly), Methanol (Slightly)	[4][6]	

Structural Relationship to Physical Properties

The physical properties of **3-Phenoxypropyl bromide** are a direct consequence of its molecular structure. The presence of the benzene ring and the bromine atom significantly influences its boiling point and density, while the ether linkage and the propyl chain contribute to its overall conformation and reactivity.





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Caption: Relationship between the structural components of **3-Phenoxypropyl bromide** and its key physical properties.

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **3- Phenoxypropyl bromide** are not extensively detailed in the literature, standard methodologies for organic compounds are applicable.

Determination of Melting Point

The melting point of **3-Phenoxypropyl bromide**, which is near room temperature, can be determined using a standard melting point apparatus.[7]



- Apparatus: Capillary tube melting point apparatus (e.g., Vernier Melt Station or similar).
- Procedure:
 - A small amount of solidified 3-Phenoxypropyl bromide is introduced into a capillary tube.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled rate.
 - The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Determination of Boiling Point

The boiling point of **3-Phenoxypropyl bromide** is typically determined at reduced pressure to prevent decomposition at higher temperatures.[1][3]

- Apparatus: Simple or vacuum distillation apparatus.[7]
- Procedure:
 - A sample of 3-Phenoxypropyl bromide is placed in a round-bottom flask.
 - The distillation apparatus is assembled, and a vacuum is applied to achieve the desired pressure (e.g., 14 mmHg).
 - The flask is heated, and the temperature of the vapor is monitored with a thermometer.
 - The stable temperature at which the liquid boils and its vapor condenses is recorded as the boiling point at that specific pressure.

Determination of Density

The density of liquid **3-Phenoxypropyl bromide** can be determined using a pycnometer or a hydrometer.

 Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it).



Procedure:

- The empty pycnometer is weighed.
- It is then filled with the sample and weighed again.
- The weight of the sample is determined by subtraction.
- The volume of the pycnometer is known, so the density can be calculated by dividing the mass of the sample by its volume.

Determination of Refractive Index

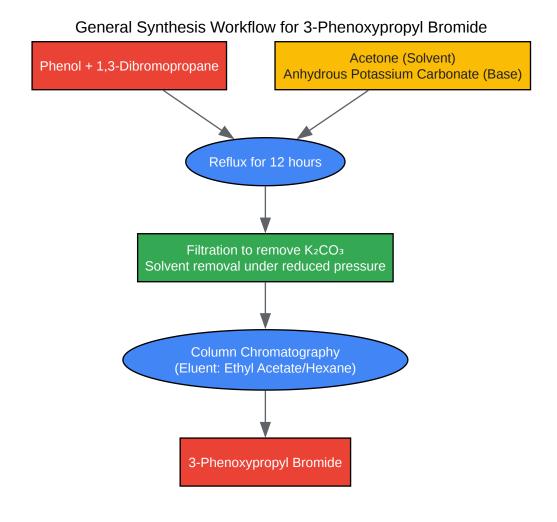
The refractive index is a measure of how much light is bent when it passes through the liquid and is a useful parameter for identification and purity assessment.

- Apparatus: Refractometer (e.g., Abbé refractometer).
- Procedure:
 - A few drops of 3-Phenoxypropyl bromide are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into view.
 - The refractive index is read directly from the scale, typically at a specified temperature (e.g., 20°C).

Synthesis Workflow

3-Phenoxypropyl bromide is synthetically prepared, commonly through the reaction of a phenol with a dibromoalkane or by the bromination of a phenoxyalkanol.[1] A general synthetic route involves the reaction of phenol with 1,3-dibromopropane.[4]





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Caption: A generalized workflow for the synthesis of **3-Phenoxypropyl bromide** from phenol and **1**,**3**-dibromopropane.

Conclusion

This technical guide provides a consolidated resource on the physical properties of **3- Phenoxypropyl bromide**, essential for its application in scientific research and drug development. The tabulated data offers a quick reference, while the discussion on experimental methodologies and the relationship between structure and properties provides a deeper understanding of this important chemical intermediate. The provided diagrams visually



summarize key conceptual information, aiding in the comprehension of its synthesis and characteristics.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3-Phenoxypropyl Bromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583762#3-phenoxypropyl-bromide-physical-properties]

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